

# Discovery and initial characterization of 3-Methoxysulfolane

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## Compound of Interest

Compound Name: 3-Methoxysulfolane

Cat. No.: B141373

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## 3-Methoxysulfolane: A Technical Data Summary

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on **3-Methoxysulfolane**. A comprehensive literature search has revealed a significant lack of in-depth scientific publications regarding its specific synthesis, detailed characterization, and biological activity. Therefore, the information presented here is limited and should be considered as a preliminary overview rather than an exhaustive technical guide.

## Introduction

**3-Methoxysulfolane**, with the CAS number 20627-66-1, is a sulfolane derivative.<sup>[1][2]</sup> Sulfolane and its derivatives are a class of organosulfur compounds known for their use as industrial solvents, particularly in the extraction of aromatic hydrocarbons and in natural gas purification.<sup>[3][4][5]</sup> While the parent compound, sulfolane, is well-characterized, **3-Methoxysulfolane** itself is primarily listed in chemical supplier catalogs with limited accompanying scientific data. It is described as a clear, colorless oil.<sup>[1]</sup>

## Physicochemical Properties

The known quantitative data for **3-Methoxysulfolane** is sparse and primarily derived from chemical supplier databases.

Property	Value	Source
CAS Number	20627-66-1	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C5H10O3S	<a href="#">[1]</a>
Molecular Weight	150.2 g/mol	<a href="#">[1]</a>
Boiling Point	115 °C (at 0.1 Torr)	<a href="#">[1]</a>
Density	1.25±0.1 g/cm³ (Predicted)	<a href="#">[1]</a>
Solubility	Chloroform, Methanol	<a href="#">[1]</a>
Physical Form	Oil	<a href="#">[1]</a>
Color	Clear Colourless	<a href="#">[1]</a>
Storage	Refrigerator	<a href="#">[1]</a>

## Hypothetical Synthesis Protocol

Note: The following is a hypothetical synthesis protocol based on general organic chemistry principles for the etherification of alcohols. This procedure has not been validated for the synthesis of **3-Methoxysulfolane** and should be adapted and optimized with appropriate safety precautions in a laboratory setting. The synthesis would likely start from 3-hydroxysulfolane.

Objective: To synthesize **3-Methoxysulfolane** from 3-hydroxysulfolane via Williamson ether synthesis.

### Materials:

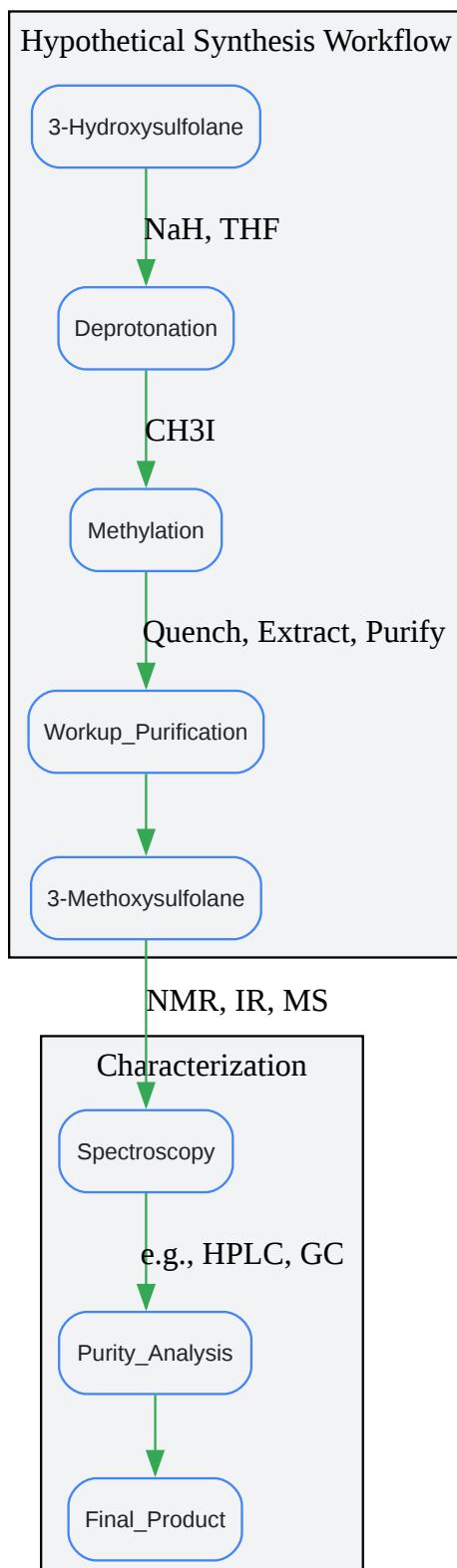
- 3-Hydroxysulfolane
- Sodium hydride (NaH) or other suitable base
- Methyl iodide (CH3I) or dimethyl sulfate ((CH3)2SO4)
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent

- Saturated aqueous ammonium chloride (NH<sub>4</sub>Cl) solution
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>) or sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexanes)

Procedure:

- Deprotonation: Dissolve 3-hydroxysulfolane in anhydrous THF in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon). Cool the solution in an ice bath. Add sodium hydride portion-wise with stirring. Allow the reaction to stir at room temperature for 1 hour, or until hydrogen gas evolution ceases, to form the corresponding alkoxide.
- Methylation: Cool the solution again in an ice bath and add methyl iodide dropwise. Allow the reaction to warm to room temperature and stir overnight.
- Quenching: Carefully quench the reaction by the slow addition of saturated aqueous ammonium chloride solution.
- Extraction: Transfer the mixture to a separatory funnel and extract with ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford pure **3-Methoxysulfolane**.

Characterization: The purified product should be characterized by spectroscopic methods (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and MS) to confirm its identity and purity.



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Caption: Hypothetical workflow for the synthesis and characterization of **3-Methoxysulfolane**.

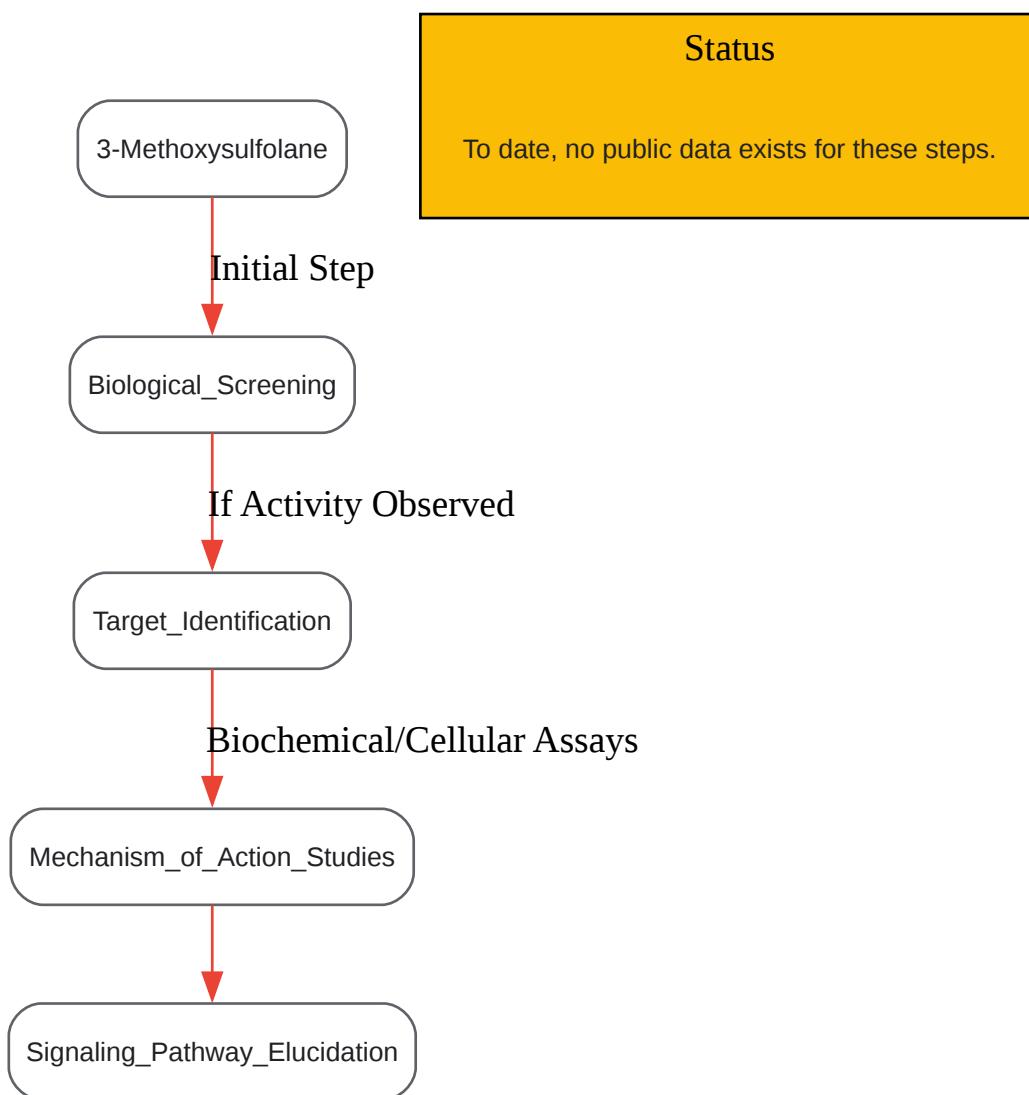
## Spectroscopic Characterization (Predicted)

No experimental spectroscopic data for **3-Methoxysulfolane** has been found in the public domain. The following are predictions based on the expected chemical structure:

- $^1\text{H}$  NMR: The spectrum would be expected to show signals for the methoxy group protons (a singlet around 3.3-3.5 ppm) and complex multiplets for the protons on the sulfolane ring. The proton at the C3 position, bearing the methoxy group, would likely appear as a multiplet.
- $^{13}\text{C}$  NMR: The spectrum should display five distinct carbon signals. The methoxy carbon would be expected around 55-60 ppm. The carbons of the sulfolane ring would appear at different chemical shifts, with the C3 carbon being the most downfield of the ring carbons due to the electronegative oxygen atom.
- IR Spectroscopy: The spectrum would be characterized by strong S=O stretching bands in the region of  $1300\text{-}1350\text{ cm}^{-1}$  and  $1120\text{-}1160\text{ cm}^{-1}$ . C-O stretching vibrations for the ether linkage would be expected around  $1070\text{-}1150\text{ cm}^{-1}$ . The spectrum would also show C-H stretching and bending vibrations.
- Mass Spectrometry: The mass spectrum should show a molecular ion peak ( $\text{M}^+$ ) corresponding to the molecular weight of **3-Methoxysulfolane** (150.03 g/mol). Fragmentation patterns would likely involve the loss of the methoxy group and cleavage of the sulfolane ring.

## Biological Activity and Signaling Pathways

There is no information available in the scientific literature regarding any biological activity or mechanism of action for **3-Methoxysulfolane**. Studies on other sulfolane derivatives have explored a range of applications, including their use as building blocks for biologically active compounds. However, no specific data for **3-Methoxysulfolane** has been reported.



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Caption: Logical workflow for future biological investigation of **3-Methoxysulfolane**.

## Conclusion and Future Directions

**3-Methoxysulfolane** is a commercially available compound with limited publicly available scientific data beyond basic physicochemical properties. The lack of detailed experimental protocols for its synthesis and characterization, as well as the absence of any biological studies, highlights a significant knowledge gap.

For researchers and professionals in drug development, this compound represents an unexplored chemical entity. Future work should focus on:

- Developing and optimizing a reliable synthetic route.
- Conducting full spectroscopic characterization (NMR, IR, MS, etc.).
- Performing in vitro and in vivo screening to explore potential biological activities.

This foundational research is necessary to determine if **3-Methoxysulfolane** or its derivatives have any potential applications in medicinal chemistry or other scientific fields.

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